

Application Notes and Protocols for ON 108600

Xenograft Mouse Model Studies

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Compound of Interest

Compound Name: ON 108600

Cat. No.: B15542653

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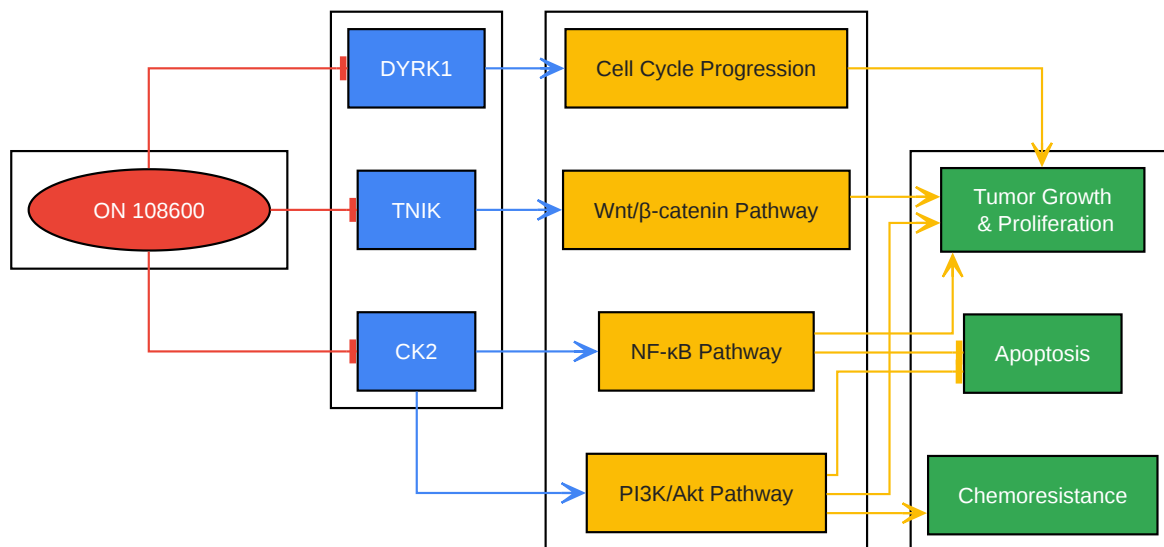
Introduction

ON 108600 is a novel multi-kinase inhibitor targeting Casein Kinase 2 (CK2), TRAF2- and NCK-interacting kinase (TNIK), and Dual-specificity tyrosine-regulated kinase 1 (DYRK1).[1][2] This compound has demonstrated significant anti-tumor activity, particularly in preclinical models of triple-negative breast cancer (TNBC), a subtype known for its aggressive nature and limited targeted therapeutic options.[3][4] **ON 108600** has been shown to be effective against cancer stem cells and in overcoming chemotherapy resistance, making it a promising candidate for further investigation.[3]

These application notes provide detailed protocols for establishing and utilizing a xenograft mouse model to study the in vivo efficacy of **ON 108600** against TNBC. The included methodologies cover both cell line-derived xenografts (CDX) using the MDA-MB-231 cell line and patient-derived xenografts (PDX).

Signaling Pathways Affected by ON 108600

ON 108600 exerts its anti-cancer effects by simultaneously inhibiting three key kinases involved in multiple oncogenic signaling pathways. The inhibition of CK2, TNIK, and DYRK1 disrupts downstream signaling cascades crucial for cancer cell proliferation, survival, and resistance to therapy.



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Caption: Signaling pathways inhibited by **ON 108600**.

Experimental Protocols

Cell Line-Derived Xenograft (CDX) Model Protocol

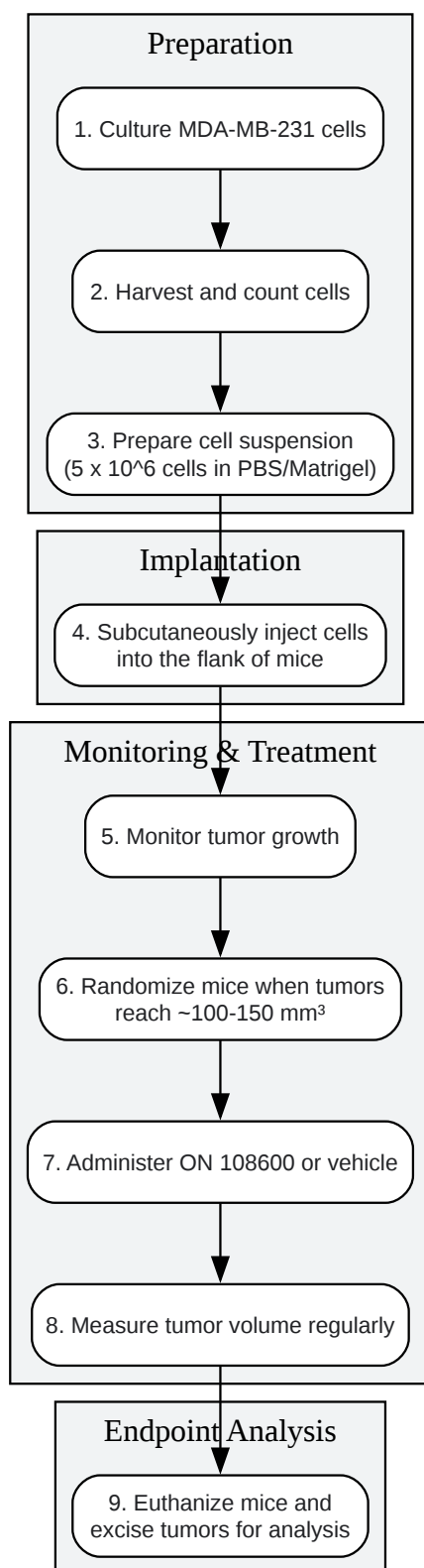
This protocol details the establishment of a subcutaneous xenograft model using the MDA-MB-231 human TNBC cell line.

Materials:

- MDA-MB-231 cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-buffered saline (PBS), sterile
- Trypsin-EDTA
- Matrigel® Basement Membrane Matrix (Corning)

- Female immunodeficient mice (e.g., athymic Nude or NOD/SCID), 6-8 weeks old
- **ON 108600** (formulated for in vivo administration)
- Vehicle control solution
- Calipers for tumor measurement
- Sterile syringes and needles (27-30 gauge)

Workflow:



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References

- 1. An optimized protocol for patient-derived xenograft in humanized mice to evaluate the role of IL-34 in immunotherapeutic resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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- 3. Ethanol Self-Administration in Mice under a Second-Order Schedule - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 4. oncotarget.com [oncotarget.com]
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